

iodophenol blue CAS number and molecular formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodophenol blue

Cat. No.: B1216900

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An In-depth Technical Guide to Iodophenol Blue

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Iodophenol Blue**, detailing its chemical properties, applications, and safety information. The content is structured to serve as a valuable resource for laboratory and research professionals.

Core Chemical and Physical Properties

Iodophenol Blue, a synthetic dye, is primarily recognized for its utility as a pH indicator.^[1] Its chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	4430-24-4	[1] [2]
Molecular Formula	C ₁₉ H ₁₀ I ₄ O ₅ S	[2]
Molecular Weight	857.96 g/mol	[3]
Appearance	Dark purple powder	
pH Range	6.4 - 8.0	
Color Transition	Yellow (acidic) to Blue (alkaline)	
Solubility	Soluble in water and organic solvents	

Applications in Research and Analysis

The principal application of **Iodophenol Blue** is as a pH indicator in titrations and other analytical chemistry procedures. While some sources suggest its use in biological research for staining DNA and differentiating tumor cells, specific and detailed protocols for these applications are not well-documented in scientific literature, and there is a potential for confusion with other dyes such as indophenol blue or bromophenol blue.

Use as a pH Indicator

Iodophenol Blue's distinct color change within a specific pH range makes it a reliable visual marker for determining the endpoint of acid-base titrations.

Experimental Protocol: Preparation and Use of Iodophenol Blue as a pH Indicator

The following protocol outlines the steps for preparing and using an **Iodophenol Blue** indicator solution.

Materials:

- **Iodophenol Blue** powder

- Ethanol (95%) or deionized water
- 0.1 M Sodium Hydroxide (optional, for dissolving)
- Volumetric flasks
- Pipettes
- Stirring apparatus

Procedure:

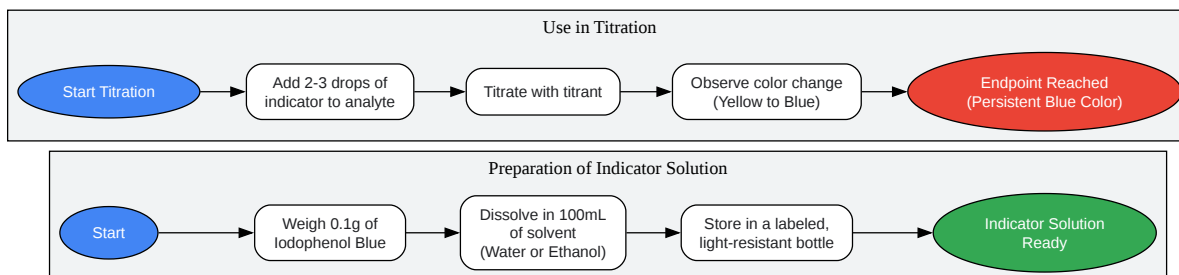
1. Preparation of the Indicator Solution:

- Method A (Aqueous Solution): Dissolve 0.1 g of **Iodophenol Blue** powder in 100 mL of deionized water with continuous stirring. Gentle heating may be applied to aid dissolution.
- Method B (Ethanol Solution): Dissolve 0.1 g of **Iodophenol Blue** powder in 100 mL of 95% ethanol. If the powder does not dissolve readily, a small amount of 0.1 M sodium hydroxide can be added dropwise to facilitate dissolution, followed by dilution with ethanol.

2. Use in Titration:

- Add 2-3 drops of the prepared **Iodophenol Blue** indicator solution to the analyte solution before starting the titration.
- The color of the solution will be yellow in acidic conditions.
- As the titrant is added and the pH approaches the transition range (6.4-8.0), the color will begin to change.
- The endpoint of the titration is reached when the solution exhibits a distinct and persistent blue color.

Experimental Workflow



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Workflow for the preparation and use of **Iodophenol Blue** as a pH indicator.

Safety and Handling

Iodophenol Blue is classified as an irritant. Users should handle the compound with care, employing standard laboratory safety practices.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Use in a well-ventilated area or under a fume hood.
- Avoid inhalation of dust.

- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.
- Store in a cool, dry, and well-ventilated place away from incompatible materials.

Signaling Pathways

There is no scientific evidence to suggest that **Iodophenol Blue** is involved in any biological signaling pathways. Its primary role in a biological context, if any, appears to be as a staining agent, though as previously noted, specific protocols are not well established.

Disclaimer: This guide is intended for informational purposes for a professional audience. All laboratory work should be conducted in accordance with established safety protocols and regulations.

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References

- 1. CAS 4430-24-4: Iodophenol blue | CymitQuimica [cymitquimica.com]
- 2. Iodophenol blue | C19H10I4O5S | CID 78158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Iodophenol blue | 4430-24-4 | FI32399 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [iodophenol blue CAS number and molecular formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216900#iodophenol-blue-cas-number-and-molecular-formula]

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